

Spectroscopic Characterization of 6-(Methoxymethyl)picolinaldehyde: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 6-(Methoxymethyl)picolinaldehyde

CAS No.: 890904-66-2

Cat. No.: B3030354

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Introduction

6-(Methoxymethyl)picolinaldehyde, a substituted pyridine derivative, is a compound of significant interest in medicinal chemistry and materials science. Its structural motifs, featuring a reactive aldehyde group, a coordinating pyridine nitrogen, and a methoxymethyl substituent, make it a versatile building block for the synthesis of complex molecular architectures, including novel ligands for coordination chemistry and precursors for pharmacologically active agents.^[1]^[2] A thorough understanding of its spectroscopic properties is paramount for unambiguous structural elucidation, reaction monitoring, and quality control in synthetic workflows.

This technical guide provides an in-depth, predictive analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **6-(Methoxymethyl)picolinaldehyde**. As experimental spectra for this specific molecule are not readily available in the public domain, this document leverages expert analysis of structurally analogous compounds to forecast the expected spectral features. This approach, grounded in

fundamental principles of spectroscopy and substituent effects, offers a robust framework for researchers working with this and related molecules.

Molecular Structure and Predicted Spectroscopic Behavior

The structure of **6-(Methoxymethyl)picolinaldehyde** dictates its characteristic spectroscopic signatures. The pyridine ring creates a distinct aromatic system, while the aldehyde, methoxy, and methylene groups each possess unique and identifiable spectroscopic properties.

Diagram 1: Molecular Structure of **6-(Methoxymethyl)picolinaldehyde**

Caption: Structure of **6-(Methoxymethyl)picolinaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. The predicted ^1H and ^{13}C NMR spectra of **6-(Methoxymethyl)picolinaldehyde** are detailed below, with chemical shifts referenced to tetramethylsilane (TMS).

^1H NMR Spectroscopy

The proton NMR spectrum is anticipated to show five distinct signals, three in the aromatic region and two in the aliphatic region. The aldehyde proton will be the most downfield signal due to the strong deshielding effect of the carbonyl group.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Justification
~10.1	Singlet (s)	1H	CHO	Aldehyde protons typically resonate at highly deshielded values (>9.5 ppm).
~8.0-8.2	Triplet (t)	1H	H4	The central proton of the three contiguous aromatic protons, coupled to H3 and H5.
~7.8-8.0	Doublet (d)	1H	H3 or H5	One of the outer aromatic protons, coupled to H4.
~7.6-7.8	Doublet (d)	1H	H5 or H3	The other outer aromatic proton, coupled to H4.
~4.6	Singlet (s)	2H	CH ₂	Methylene protons adjacent to an oxygen and an aromatic ring.
~3.4	Singlet (s)	3H	OCH ₃	Methyl protons of the methoxy group.

Note: The exact chemical shifts and coupling constants for the aromatic protons (H3, H4, H5) will depend on the solvent and may require 2D NMR techniques for unambiguous assignment.

¹³C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum is predicted to display eight signals, corresponding to each unique carbon atom in the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment	Justification
~193	C=O	Aldehyde carbonyl carbons are highly deshielded.
~160	C6	Aromatic carbon bearing the electron-donating methoxymethyl group.
~152	C2	Aromatic carbon attached to the electron-withdrawing aldehyde group.
~137	C4	Aromatic CH carbon.
~126	C3 or C5	Aromatic CH carbon.
~121	C5 or C3	Aromatic CH carbon.
~74	CH ₂	Methylene carbon adjacent to an oxygen atom.
~59	OCH ₃	Methoxy group carbon.

Infrared (IR) Spectroscopy

IR spectroscopy is an effective technique for identifying the functional groups present in a molecule.^[3] The IR spectrum of **6-(Methoxymethyl)picolinaldehyde** is expected to be characterized by several key absorption bands.

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3050-3100	C-H stretch	Aromatic
~2900-3000	C-H stretch	Aliphatic (CH ₂ and CH ₃)
~2820 and ~2720	C-H stretch (Fermi doublet)	Aldehyde
~1700-1720	C=O stretch	Aldehyde
~1580-1600	C=C and C=N stretch	Pyridine ring
~1100-1150	C-O stretch	Ether

The presence of a strong absorption band around 1700-1720 cm⁻¹ is a definitive indicator of the carbonyl group of the aldehyde.[4] The characteristic Fermi doublet for the aldehyde C-H stretch is also a key diagnostic feature.

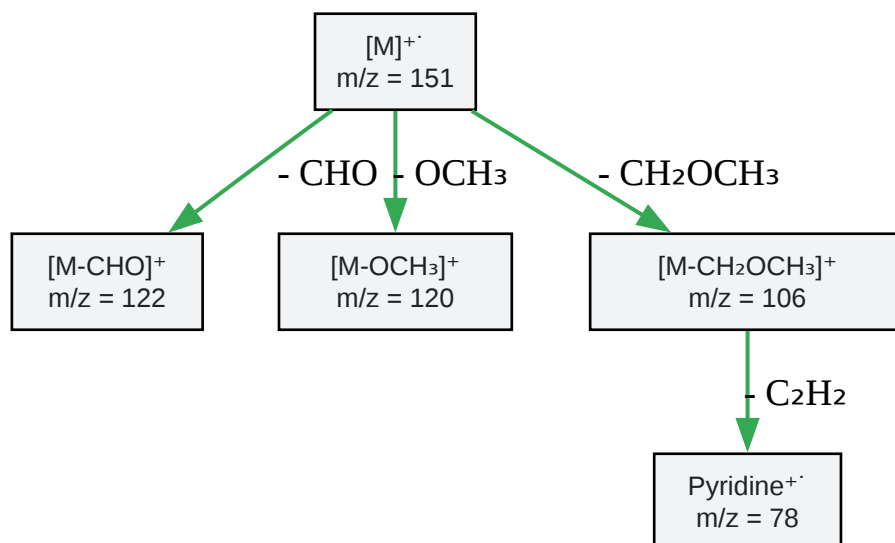
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. For **6-(Methoxymethyl)picolinaldehyde** (C₈H₉NO₂), the molecular weight is 151.16 g/mol .

Expected Data:

- Molecular Ion (M⁺): m/z = 151
- Major Fragments:
 - m/z = 122 ([M-CHO]⁺): Loss of the formyl radical.
 - m/z = 120 ([M-OCH₃]⁺): Loss of the methoxy radical.
 - m/z = 106 ([M-CH₂OCH₃]⁺): Loss of the methoxymethyl radical.
 - m/z = 78 (Pyridine cation radical): Fragmentation of the side chains.

Diagram 2: Predicted Mass Spectrometry Fragmentation of **6-(Methoxymethyl)picolinaldehyde**



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Caption: A simplified representation of potential fragmentation pathways.

Experimental Protocols: A General Workflow

For researchers aiming to acquire experimental data for **6-(Methoxymethyl)picolinaldehyde**, the following general protocols are recommended.

NMR Sample Preparation

- Accurately weigh 5-10 mg of the purified compound.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry NMR tube.
- Ensure the sample is fully dissolved; vortex or sonicate if necessary.
- Acquire ¹H, ¹³C, and, if required, 2D NMR spectra (e.g., COSY, HSQC) on a suitable NMR spectrometer (e.g., 400 MHz or higher).^[5]

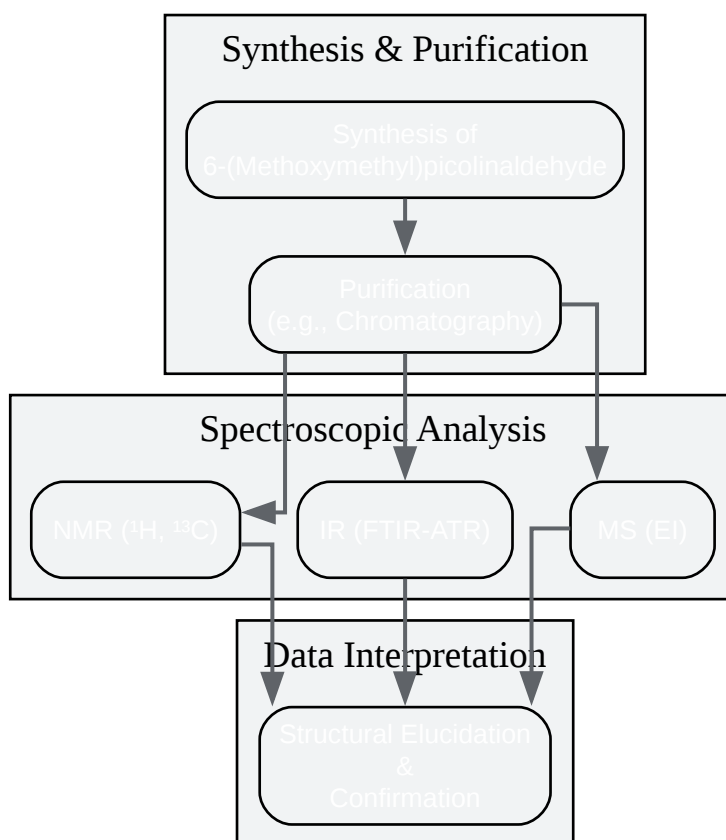
IR Spectroscopy (ATR-FTIR)

- Ensure the diamond crystal of the Attenuated Total Reflectance (ATR) accessory is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry.
- Record a background spectrum.
- Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Acquire the sample spectrum over a typical range of 4000-400 cm^{-1} .

Mass Spectrometry (Electron Ionization - EI)

- Prepare a dilute solution of the sample in a volatile organic solvent (e.g., methanol, dichloromethane).
- Introduce the sample into the mass spectrometer via a suitable inlet system (e.g., direct insertion probe or GC-MS).
- Acquire the mass spectrum using standard electron ionization (70 eV) conditions.

Diagram 3: General Workflow for Spectroscopic Analysis



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Caption: A generalized workflow from synthesis to structural confirmation.

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic analysis of **6-(Methoxymethyl)picolinaldehyde**. The detailed predictions for ¹H NMR, ¹³C NMR, IR, and MS are grounded in the established principles of chemical spectroscopy and informed by the analysis of closely related structural analogs. This document is intended to serve as a valuable resource for researchers, enabling them to anticipate, interpret, and validate their own experimental findings, thereby accelerating research and development in their respective fields. The provided protocols offer a standardized approach to obtaining high-quality spectroscopic data, ensuring the integrity and reproducibility of their scientific work.

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